

# Structural Elucidation of Enniatin F: A Technical Guide

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## Compound of Interest

Compound Name: *Enniatin F*

Cat. No.: *B235513*

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## Abstract

**Enniatin F** belongs to a class of cyclic hexadepsipeptides known as enniatins, which are mycotoxins produced by various species of *Fusarium* fungi. These compounds exhibit a range of biological activities, including antimicrobial, insecticidal, and cytotoxic effects, making them of significant interest for drug development. Their primary mechanism of action is attributed to their ionophoric properties, enabling the transport of cations across cell membranes, which disrupts cellular homeostasis and can lead to apoptosis. This technical guide provides a comprehensive overview of the structural elucidation of **Enniatin F**, including its physicochemical properties, spectroscopic data, and a generalized methodology for its isolation and characterization. Furthermore, it visualizes the structural elucidation workflow and a plausible signaling pathway based on the known mechanisms of the **enniatin** family.

## Physicochemical Properties

While specific experimental data for **Enniatin F** is limited in publicly available literature, its properties can be inferred from the well-characterized members of the **enniatin** family. Enniatins are composed of alternating D- $\alpha$ -hydroxyisovaleric acid and N-methyl-L-amino acid residues. The variation in the N-methyl-L-amino acid residues gives rise to the different enniatin analogues.

Property	Value (Enniatin B)[1]	Value (Enniatin B1)[2][3]	Value (Enniatin A)[4]	Notes
Molecular Formula	C33H57N3O9	C34H59N3O9	C36H63N3O9	The exact formula for Enniatin F is not readily available.
Molecular Weight	639.8 g/mol	653.9 g/mol	681.9 g/mol	The molecular weight of Enniatin F would depend on its specific amino acid composition.

## Experimental Protocols

### Isolation and Purification of Enniatins

The following is a generalized protocol for the isolation and purification of enniatins from *Fusarium* cultures, which can be adapted for the specific isolation of **Enniatin F**.

#### 2.1.1. Fungal Culture and Extraction

- Culture: *Fusarium* species known to produce enniatins (e.g., *Fusarium tricinctum*) are cultivated on a suitable solid medium like corn grit or in a liquid potato dextrose broth (PDB) for a period of 14-21 days at room temperature.[5]
- Extraction: The fungal culture (mycelium and medium) is extracted exhaustively with a solvent such as methanol or ethyl acetate. The solvent is then evaporated under reduced pressure to yield a crude extract.

#### 2.1.2. Chromatographic Purification

- Initial Fractionation: The crude extract is subjected to low-pressure liquid chromatography (LPLC) on a reverse-phase column (e.g., Amberlite XAD-7) to separate the enniatins from other fungal metabolites.[6][7]

- Semi-preparative HPLC: The enniatin-containing fractions are then purified by semi-preparative high-performance liquid chromatography (HPLC) on a C18 column using a gradient of acetonitrile in water.
- Analytical HPLC: The purity of the isolated **enniatin** fractions is confirmed by analytical HPLC.

## Spectroscopic Analysis

### 2.2.1. Mass Spectrometry

- Instrumentation: A high-resolution mass spectrometer, such as a Q-TOF or Orbitrap, coupled with an electrospray ionization (ESI) source is used.
- Ionization Mode: Positive ion mode is typically employed for the analysis of enniatins, as they readily form adducts with sodium ( $[M+Na]^+$ ) or ammonium ( $[M+NH_4]^+$ ) ions.<sup>[8][9]</sup>
- Fragmentation Analysis: Tandem mass spectrometry (MS/MS) is performed to obtain fragmentation patterns, which are crucial for structural elucidation.

### 2.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: A purified sample of the enniatin is dissolved in a suitable deuterated solvent (e.g.,  $CDCl_3$  or  $CD_3OD$ ).
- Spectra Acquisition: A suite of NMR experiments is conducted, including:
  - $^1H$  NMR: To identify the types and number of protons.
  - $^{13}C$  NMR: To determine the number and types of carbon atoms.
  - 2D NMR (COSY, HSQC, HMBC, NOESY): To establish the connectivity between protons and carbons and to determine the stereochemistry of the molecule.

## Spectroscopic Data

Detailed spectroscopic data for **Enniatin F** is not readily available. The following tables provide representative data for other common enniatins to illustrate the expected chemical shifts and

mass spectral fragments.

## Mass Spectrometry Data (Representative for Enniatins)

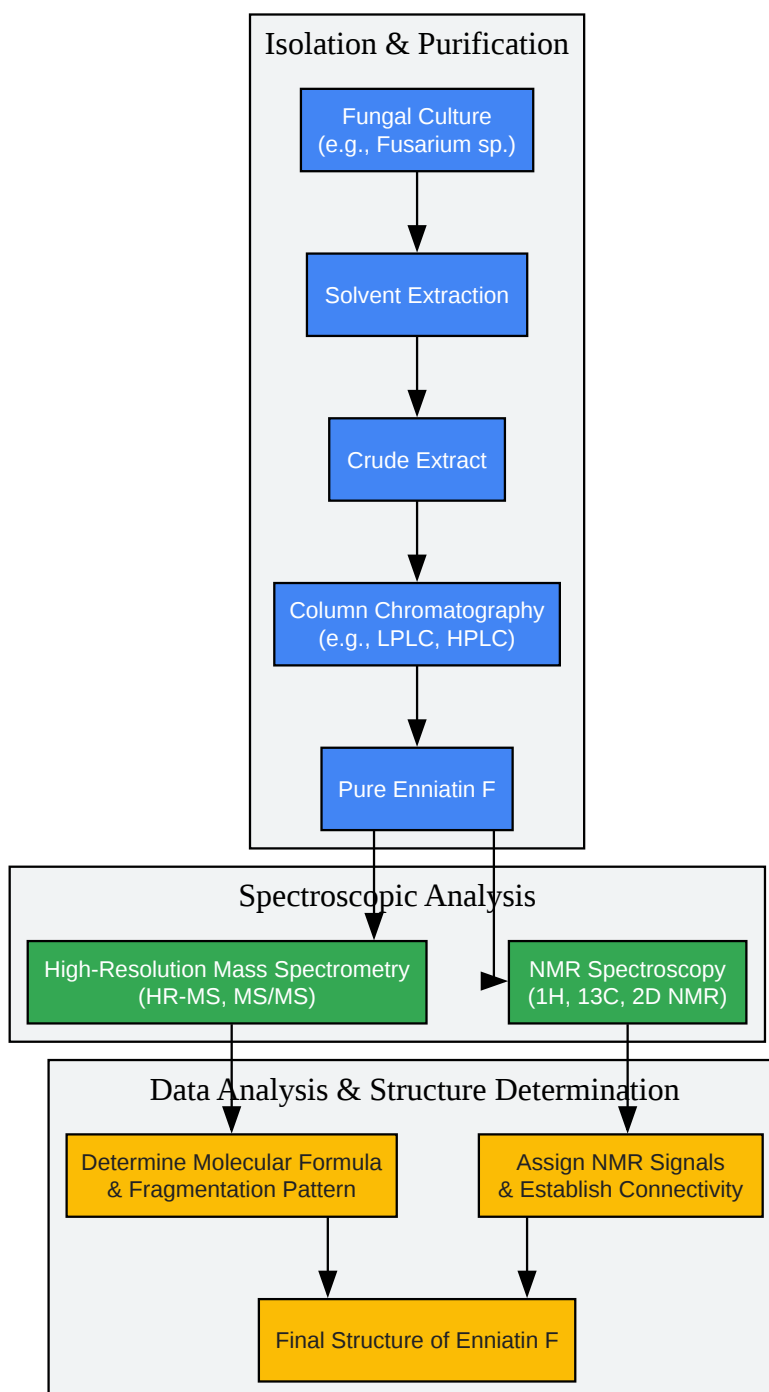
Adduct	m/z (Enniatin B1) [10]	Fragmentation Ions (Enniatin B1)[10]	Description
[M+NH <sub>4</sub> ] <sup>+</sup>	671.45986	558, 549, 458, 214, 196	Loss of one or more N-methyl-amino acid or hydroxyisovaleryl residues.

## <sup>1</sup>H and <sup>13</sup>C NMR Spectral Data

Specific NMR data for **Enniatin F** is not available in the searched literature. The structural elucidation would rely on comparing the obtained spectra with known data for other enniatins and using 2D NMR techniques to piece together the structure of the specific N-methyl-L-amino acid residues present in **Enniatin F**.

## Visualizations

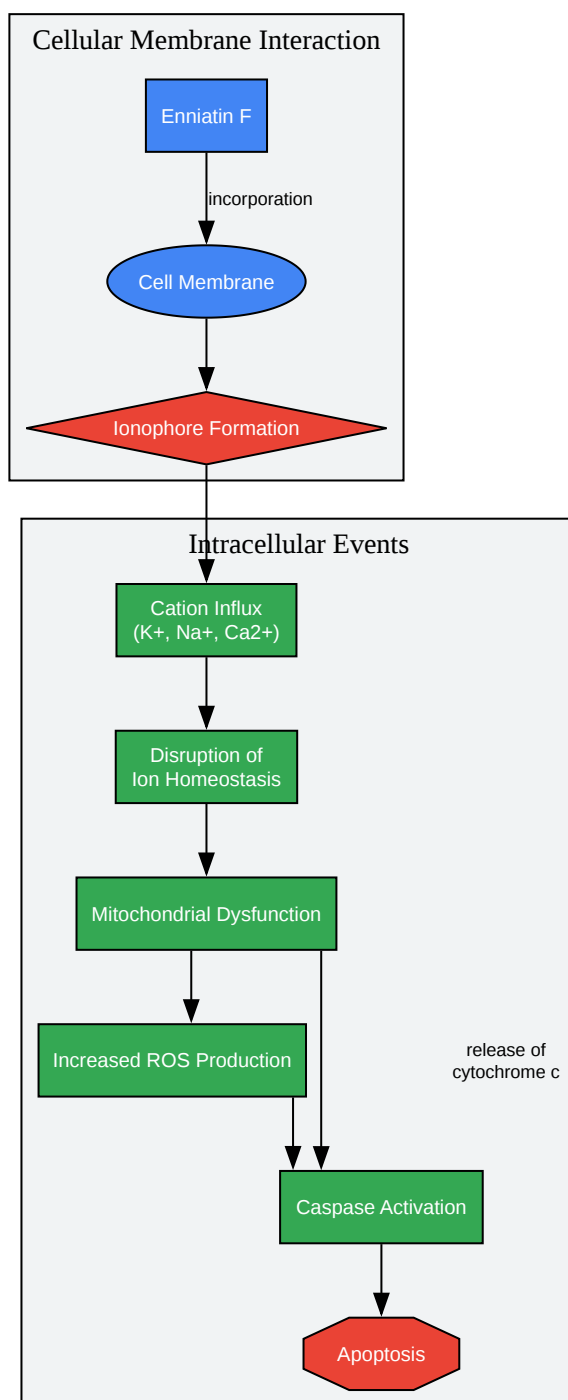
### Structural Elucidation Workflow



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Caption: Workflow for the structural elucidation of **Enniatin F**.

## Generalized Signaling Pathway of Enniatin-Induced Apoptosis



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Caption: Generalized signaling pathway for enniatin-induced apoptosis.

## Conclusion

The structural elucidation of **Enniatin F** follows a standard natural product chemistry workflow, involving isolation, purification, and comprehensive spectroscopic analysis. While specific data for **Enniatin F** remains elusive in the current literature, the established knowledge of the **enniatin** family provides a robust framework for its characterization. The primary biological effect of enniatins, including likely **Enniatin F**, is the disruption of cellular ion homeostasis through their ionophoric activity, ultimately leading to programmed cell death. Further research is warranted to isolate and fully characterize **Enniatin F** to explore its unique biological properties and potential therapeutic applications.

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